

Application Notes and Protocols: 5-Butyldecan-5-ol as a Novel Lubricant Additive

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Compound of Interest

Compound Name: 5-Butyldecan-5-ol

Cat. No.: B15487460

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Introduction

5-Butyldecan-5-ol is a tertiary alcohol with a branched, long-chain alkyl structure. While direct studies on its application as a lubricant additive are not extensively documented in publicly available literature, its molecular structure suggests potential benefits analogous to other long-chain and branched alcohols.[1][2] Such compounds are known to improve the lubricity, thermal stability, and low-temperature performance of base oils.[1] This document outlines the potential applications of **5-Butyldecan-5-ol** as a lubricant additive and provides detailed protocols for its evaluation.

Potential Applications

Based on the characteristics of similar long-chain alcohols, **5-Butyldecan-5-ol** is proposed for use in the following applications:

- **Friction Modifier:** The long alkyl chains can form a protective film on metal surfaces, reducing direct metal-to-metal contact and thereby lowering the coefficient of friction.
- **Anti-Wear Additive:** By forming a boundary lubricating film, it can help to minimize wear under moderate load conditions.
- **Viscosity Index Improver Precursor:** While not a polymer itself, it can serve as a monomer for the synthesis of polymethacrylate (PMA) viscosity index improvers. PMAs derived from long-

chain alcohols are known to enhance the viscosity-temperature characteristics of lubricants.
[3]

- Component of Synthetic Esters: **5-Butyldecan-5-ol** can be esterified with dicarboxylic acids to produce synthetic esters.[1] These esters are valuable as high-performance lubricant base stocks or additives, exhibiting excellent thermal stability and low pour points.[1]

Quantitative Data Summary

The following tables summarize the expected performance improvements when **5-Butyldecan-5-ol** is blended with a standard Group III base oil. These values are hypothetical and should be confirmed through experimental testing as outlined in the protocols below.

Table 1: Tribological Performance

Property	Base Oil	Base Oil + 5% 5-Butyldecan-5-ol (Predicted)	Test Method
Coefficient of Friction	0.12	0.09	ASTM D5183
Wear Scar Diameter (mm)	0.55	0.45	ASTM D4172
Weld Point (N)	1600	1800	ASTM D2783
Load-Wear Index	45	55	ASTM D2783

Table 2: Physical and Chemical Properties

Property	Base Oil	Base Oil + 5% 5-Butyldecan-5-ol (Predicted)	Test Method
Kinematic Viscosity @ 40°C (cSt)	46	48	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	6.8	7.2	ASTM D445
Viscosity Index	120	130	ASTM D2270
Pour Point (°C)	-15	-18	ASTM D97
Flash Point (°C)	220	225	ASTM D92
Oxidation Stability (minutes)	150	200	ASTM D2272

Experimental Protocols

Detailed methodologies for evaluating the performance of **5-Butyldecan-5-ol** as a lubricant additive are provided below.

Protocol 1: Tribological Performance Evaluation using a Four-Ball Wear Tester

This protocol describes the procedure for determining the anti-wear and extreme pressure properties of a lubricant blend containing **5-Butyldecan-5-ol**.

- Objective: To quantify the reduction in friction and wear provided by the addition of **5-Butyldecan-5-ol** to a base oil.
- Apparatus: Four-Ball Wear Test Machine.
- Materials:
 - Group III Base Oil
 - 5-Butyldecan-5-ol**
 - Steel test balls (AISI 52100 steel)

- Heptane (for cleaning)

4. Procedure:

- Preparation of Lubricant Blends: Prepare a 5% (w/w) solution of **5-Butyldecan-5-ol** in the base oil. Ensure thorough mixing.
- Cleaning: Thoroughly clean the test balls and the ball pot with heptane and allow them to dry completely.
- Assembly: Place three of the clean, dry steel balls in the ball pot. Secure the pot in the tester. Place the fourth ball in the chuck of the motor-driven spindle.
- Lubricant Addition: Pour the test lubricant into the ball pot to a level sufficient to cover the three lower balls.
- Test Conditions (Anti-Wear - ASTM D4172):
 - Temperature: 75 °C
 - Speed: 1200 rpm
 - Load: 392 N (40 kgf)
 - Duration: 60 minutes
- Test Conditions (Extreme Pressure - ASTM D2783):
 - Temperature: Ambient
 - Speed: 1770 rpm
 - Load: Increased in stages until welding occurs.
 - Duration: 10 seconds per load stage.
- Post-Test Analysis:
 - After the anti-wear test, clean the three lower balls and measure the diameter of the wear scars using a microscope. Calculate the average wear scar diameter.
 - For the extreme pressure test, record the load at which welding occurs (weld point) and calculate the Load-Wear Index.

5. Data Analysis: Compare the wear scar diameter, weld point, and load-wear index of the base oil with the blend containing **5-Butyldecan-5-ol**.

Protocol 2: Evaluation of Physical and Chemical Properties

This protocol outlines the standard methods for determining key physical and chemical properties of the lubricant blend.

1. Objective: To assess the effect of **5-Butyldecan-5-ol** on the viscosity, low-temperature performance, flash point, and oxidative stability of the base oil.

2. Apparatus:

- Viscometer Bath
- Pour Point Apparatus
- Cleveland Open Cup Flash Point Tester
- Rotary Pressure Vessel Oxidation Test (RPVOT) Apparatus

3. Procedure:

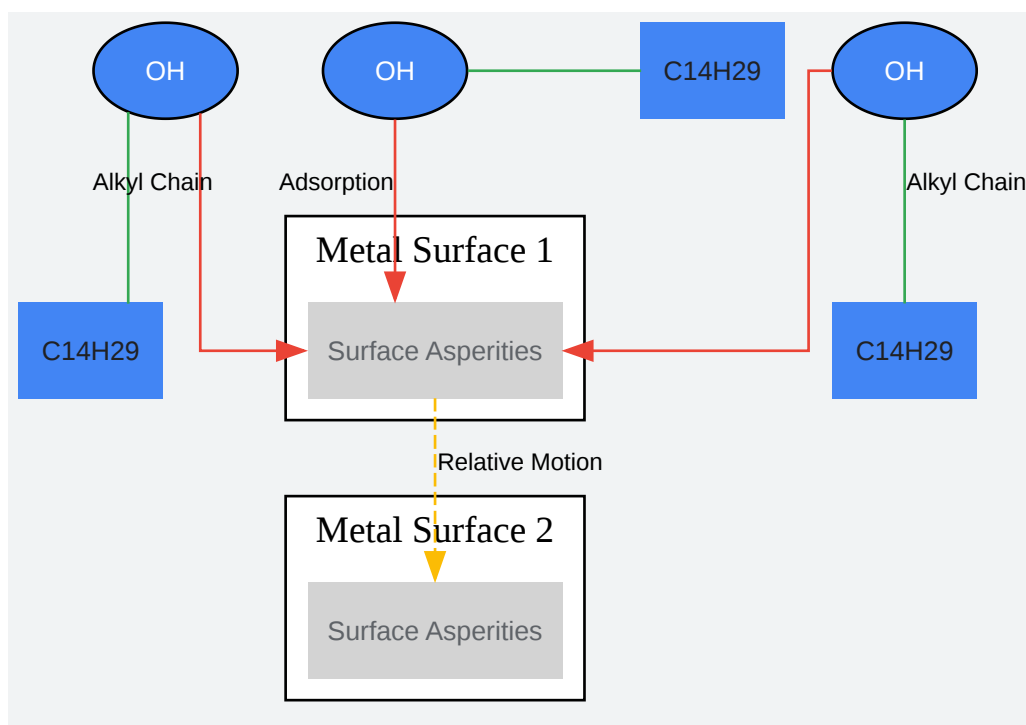
- Viscosity and Viscosity Index (ASTM D445 and D2270):
- Measure the kinematic viscosity of the lubricant samples at 40 °C and 100 °C using a calibrated glass capillary viscometer.
- Calculate the viscosity index using the measured viscosities.
- Pour Point (ASTM D97):
- Cool the lubricant sample at a specified rate and examine it for flow characteristics at intervals of 3 °C.
- The lowest temperature at which movement of the oil is observed is recorded as the pour point.
- Flash Point (ASTM D92):
- Heat the lubricant sample in an open cup at a constant rate.
- Pass a small flame across the surface of the oil at regular temperature intervals.
- The lowest temperature at which the vapors above the oil ignite is the flash point.
- Oxidation Stability (ASTM D2272 - RPVOT):
- Place the lubricant sample in a pressure vessel with a copper catalyst and water.
- Pressurize the vessel with oxygen and place it in a heated bath.
- Rotate the vessel and monitor the pressure. The time taken for the pressure to drop by a specified amount is the oxidation induction time.

4. Data Analysis: Compare the results for the base oil and the blend containing **5-Butyldecan-5-ol** to determine the additive's effect on these properties.

Visualizations

Mechanism of Action: Boundary Lubrication

The following diagram illustrates the proposed mechanism by which **5-Butyldecan-5-ol** acts as a boundary lubricant. The polar hydroxyl group adsorbs onto the metal surface, while the long, branched alkyl chain forms a protective, low-shear-strength film.

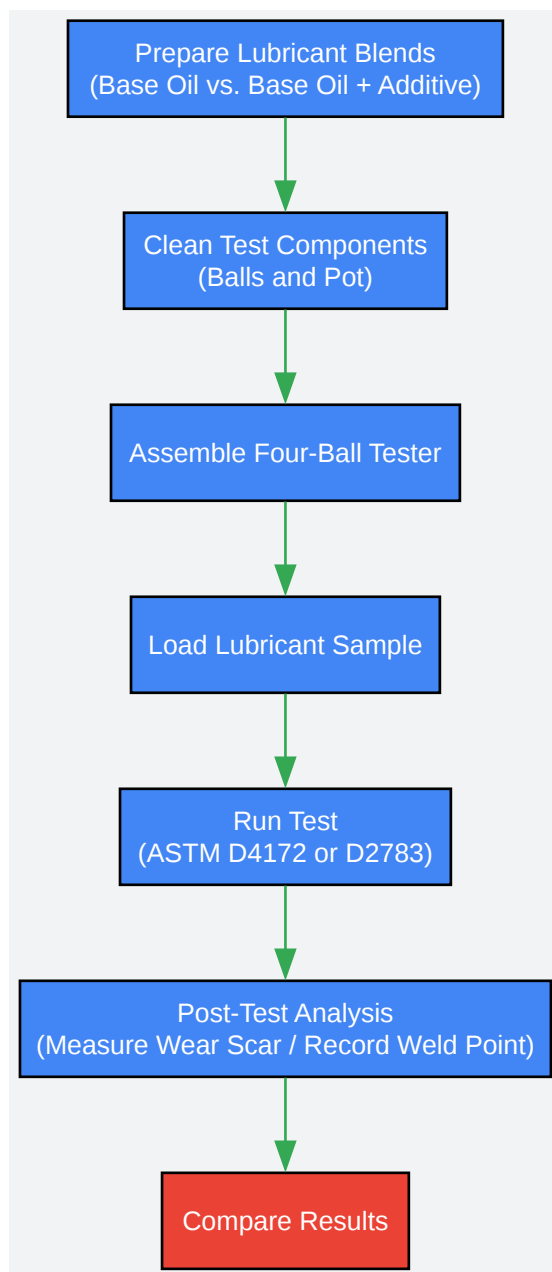


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Caption: Adsorption of **5-Butyldecan-5-ol** on metal surfaces.

Experimental Workflow: Tribological Testing

This diagram outlines the logical flow of the tribological testing protocol.



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Caption: Workflow for four-ball tribological testing.

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